

Handling and storage precautions for Isopropyl 2-methoxyacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isopropyl 2-methoxyacetate*

Cat. No.: *B189238*

[Get Quote](#)

An In-depth Technical Guide to the Handling and Storage of **Isopropyl 2-methoxyacetate**

For researchers, scientists, and professionals in drug development, the safe handling and storage of chemical reagents are paramount. This guide provides a comprehensive overview of the necessary precautions for **Isopropyl 2-methoxyacetate**, a flammable liquid and potential irritant. Adherence to these guidelines is crucial for maintaining a safe laboratory environment and ensuring the integrity of the compound for experimental use.

Physicochemical Properties

Isopropyl 2-methoxyacetate is a colorless to pale yellow liquid.^{[1][2]} A summary of its key physical and chemical properties is presented below to inform risk assessment and handling procedures.

Property	Value
CAS Number	17640-21-0
Molecular Formula	C ₆ H ₁₂ O ₃
Molecular Weight	132.16 g/mol [3][4]
Appearance	Colorless to pale yellow liquid[1][2]
Boiling Point	160°C at 760 mmHg[5]
Flash Point	49.9°C[5]
Density	0.959 g/cm ³
Vapor Pressure	2.44 mmHg at 25°C[5]
Refractive Index	1.398[5]
Solubility	Soluble in organic solvents; low solubility in water.[1]

Hazard Identification and Classification

Isopropyl 2-methoxyacetate is classified as a flammable liquid and vapor.[3][6][7] It is also known to cause skin and serious eye irritation, and may lead to respiratory irritation.[3][6][7]

GHS Hazard Statements:

- H226: Flammable liquid and vapour.[6][7]
- H315: Causes skin irritation.[3][6][7]
- H319: Causes serious eye irritation.[3][6][7]
- H335: May cause respiratory irritation.[3][6][7]

Handling Precautions

When working with **Isopropyl 2-methoxyacetate**, it is imperative to use appropriate personal protective equipment (PPE) and engineering controls to minimize exposure.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations low.[\[3\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[3\]](#)[\[6\]](#)
- Ensure eyewash stations and safety showers are readily accessible.[\[3\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[3\]](#)[\[6\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing are required to prevent skin contact.[\[3\]](#)[\[6\]](#)
- Respiratory Protection: If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[\[3\]](#)

General Handling Practices:

- Keep the container tightly closed when not in use.[\[3\]](#)[\[6\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[6\]](#)[\[7\]](#) No smoking is permitted in the handling area.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Use only non-sparking tools to prevent ignition.[\[3\]](#)[\[6\]](#)
- Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[\[3\]](#)[\[6\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[3\]](#)[\[6\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in the work area.[\[3\]](#)

Storage Recommendations

Proper storage of **Isopropyl 2-methoxyacetate** is essential for maintaining its stability and preventing hazardous situations.

Storage Conditions:

- Store in a cool, dry, and well-ventilated area.[3]
- Keep containers tightly closed to prevent the escape of vapors.[3][6]
- Store away from heat, sources of ignition, and direct sunlight.[7][8]
- Some suppliers recommend refrigeration for long-term storage.[2][9]

Incompatible Materials:

- Keep away from strong oxidizing agents.[3]

Emergency Procedures

In the event of a spill or exposure, follow these emergency procedures:

Spill Response:

- Remove all sources of ignition.[3]
- Ensure adequate ventilation.[3]
- Wear appropriate personal protective equipment.[3]
- Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[3]
- Do not let the product enter drains or waterways.[3]

First Aid Measures:

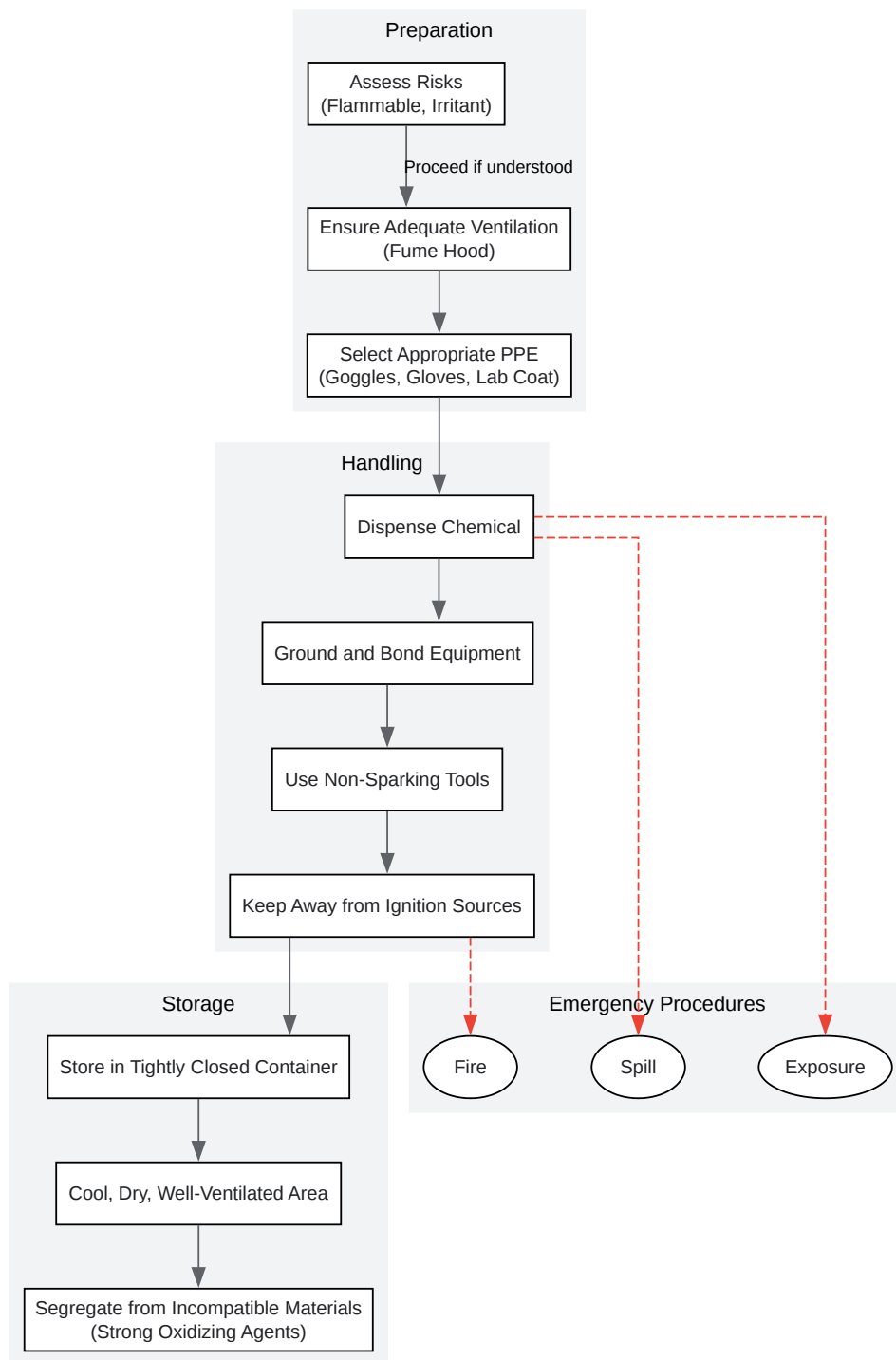
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if you feel unwell.[3]

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Immediately call a poison center or doctor.[7]

Logical Workflow for Handling and Storage

The following diagram illustrates the decision-making process and necessary precautions for the safe handling and storage of **Isopropyl 2-methoxyacetate**.

Workflow for Isopropyl 2-methoxyacetate

[Click to download full resolution via product page](#)

Caption: A flowchart outlining the necessary steps for safely handling and storing **Isopropyl 2-methoxyacetate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 17640-21-0: propan-2-yl methoxyacetate | CymitQuimica [cymitquimica.com]
- 2. Isopropyl methoxyacetate | 17640-21-0 [sigmaaldrich.com]
- 3. aksci.com [aksci.com]
- 4. chemscene.com [chemscene.com]
- 5. Page loading... [guidechem.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. static.cymitquimica.com [static.cymitquimica.com]
- 8. chemos.de [chemos.de]
- 9. Isopropyl methoxyacetate | 17640-21-0 [sigmaaldrich.com]
- To cite this document: BenchChem. [Handling and storage precautions for Isopropyl 2-methoxyacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b189238#handling-and-storage-precautions-for-isopropyl-2-methoxyacetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com